

3-Hydroxybenzoic acid melting point and boiling point

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Compound of Interest

Compound Name: 3-Hydroxybenzoic Acid

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An In-depth Technical Guide to the Physicochemical Properties of **3-Hydroxybenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **3-Hydroxybenzoic acid**, including detailed experimental protocols for their determination and a visualization of its common synthesis pathway.

Physicochemical Data of 3-Hydroxybenzoic Acid

3-Hydroxybenzoic acid (CAS No: 99-06-9), also known as m-hydroxybenzoic acid, is a monohydroxybenzoic acid with the chemical formula $C_7H_6O_3$.^{[1][2][3]} It serves as a valuable intermediate in the synthesis of pharmaceuticals, plasticizers, and resins.^{[1][3]} Accurate knowledge of its physical properties, such as melting and boiling points, is critical for its application in research and manufacturing.

Quantitative Data Summary

The experimentally determined melting and boiling points for **3-Hydroxybenzoic acid** are summarized below. Variations in reported values can be attributed to differences in experimental conditions and sample purity.

Physical Property	Reported Value (°C)	Reported Value (K)
Melting Point	200-203[1]	473.15 - 476.15
201-205[4]	474.15 - 478.15	
214.5[5]	487.65	
Boiling Point	213.5 (rough estimate)[1]	486.65
256[5]	529.15	
345 - 346[6]	618.15 - 619.15	

Experimental Protocols

The determination of melting and boiling points are fundamental techniques for the characterization and purity assessment of chemical compounds.[7][8]

Melting Point Determination: Capillary Method

The capillary method is a widely used and straightforward technique for determining the melting point of a solid organic compound.[7][9]

Principle: A small, powdered sample of the substance is heated at a controlled rate. The temperature at which the solid transitions to a liquid is recorded as the melting point.[9] Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities tend to lower and broaden the melting range.[7][10]

Methodology:

- **Sample Preparation:** Ensure the **3-Hydroxybenzoic acid** sample is completely dry and finely powdered to allow for uniform heating.[9]
- **Capillary Tube Loading:** Press the open end of a thin-walled capillary tube into the powdered sample. Tap the sealed end of the tube on a hard surface to compact the sample to a height of 2-3 mm.[11][12]
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of a melting point apparatus (e.g., a Mel-Temp or DigiMelt unit).[7][11]

- Heating:
 - If the approximate melting point is known, heat the sample rapidly to about 15-20°C below the expected temperature.[12]
 - Decrease the heating rate to a slow and steady 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.[7][12]
- Observation and Recording: Observe the sample closely through the viewing eyepiece. Record the temperature at which the first droplet of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point is reported as the range T1-T2.[7]

Boiling Point Determination: Micro-Reflux Method

For small quantities of liquid, the micro-boiling point (or micro-reflux) method is a convenient and accurate technique.[13]

Principle: A liquid boils when its vapor pressure equals the surrounding atmospheric pressure. [8][14] By heating a small liquid sample and an inverted capillary tube, a trapped air bubble expands and then contracts upon cooling. The temperature at which the liquid is drawn back into the capillary tube upon cooling corresponds to the boiling point.[13]

Methodology:

- Sample Preparation: Place a few milliliters of the liquid sample into a small test tube or fusion tube.[8][15]
- Capillary Setup: Place a melting point capillary tube, with its sealed end facing upwards, into the test tube containing the liquid.[15]
- Apparatus Assembly:
 - Attach the test tube to a thermometer, ensuring the sample is aligned with the thermometer bulb.
 - Immerse the assembly in a heating bath (e.g., a Thiele tube with heating oil or an aluminum block).[13][15]

- Heating: Gently heat the apparatus. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube as the trapped air expands.[13] Continue heating until a rapid and continuous stream of bubbles is observed, indicating the vapor of the substance is escaping.
- Observation and Recording: Turn off the heat and allow the apparatus to cool slowly. The stream of bubbles will slow and eventually stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[13]

Synthesis Pathway Visualization

3-Hydroxybenzoic acid can be synthesized from benzoic acid through a process involving sulfonation, followed by alkali fusion and hydrolysis.[1][16] This workflow is depicted below.



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Caption: Synthesis workflow of **3-Hydroxybenzoic acid** from benzoic acid.

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